

Technical Support Center: 1,1,1-Trichloroacetone Waste Management

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1-Trichloroacetone

Cat. No.: B165163

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This guide provides technical support for the safe disposal and waste management of **1,1,1-Trichloroacetone** (also known as 1,1,1-trichloropropan-2-one) residues. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **1,1,1-Trichloroacetone** and what are its primary hazards?

A1: **1,1,1-Trichloroacetone** (CAS No. 918-00-3) is a colorless, combustible liquid analogue of acetone with a pungent odor.^{[1][2]} It is commonly used as a solvent and a reagent in organic synthesis.^[1] The primary hazards associated with this chemical are that it can cause serious skin and eye irritation and may cause respiratory irritation.^{[3][4]} When heated to decomposition, it can emit toxic chlorine vapors.^[5]

Q2: What personal protective equipment (PPE) is required when handling **1,1,1-Trichloroacetone** waste?

A2: When handling **1,1,1-Trichloroacetone**, you must wear appropriate PPE to prevent exposure. This includes:

- Eye Protection: Chemical splash goggles.^[6]
- Skin Protection: A laboratory coat and nitrile gloves.^{[6][7]} Note that some halogenated solvents have poor compatibility with nitrile gloves, so double-gloving may be appropriate for

extended handling.[7]

- Footwear: Closed-toe shoes are required at all times.[6] All handling of open containers should be conducted in a properly functioning chemical fume hood or a well-ventilated area. [8]

Q3: How should I collect and store **1,1,1-Trichloroacetone** waste in the lab?

A3: **1,1,1-Trichloroacetone** is a halogenated hydrocarbon and must be disposed of as hazardous waste.[6][8]

- Segregation: Always collect halogenated waste in a dedicated, separate container labeled "Halogenated Organic Waste".[6][8] Keeping halogenated and non-halogenated solvent wastes separate can significantly reduce disposal costs.[9]
- Container: Use a compatible container, such as a polyethylene carboy, provided by your institution's environmental health and safety (EH&S) department.[7] Do not use metal cans, as halogenated solvents can degrade to form acids that corrode metal.[7]
- Labeling: Clearly label the waste container with a hazardous waste tag as soon as the first drop of waste is added.[9]
- Storage: Keep the waste container tightly closed when not in use and store it in a designated satellite accumulation area, such as a cabinet under the fume hood.[7][9][10] The storage area should be cool, dry, well-ventilated, and away from heat or ignition sources.[7][11]

Q4: Can I dispose of small amounts of **1,1,1-Trichloroacetone** down the drain?

A4: No. Under no circumstances should **1,1,1-Trichloroacetone** or any other organic solvent be disposed of down the laboratory drain.[6][7][10] This is strictly prohibited as it can lead to environmental contamination and damage to plumbing systems. Discharge into the environment must be avoided.[10]

Q5: What is the ultimate disposal method for **1,1,1-Trichloroacetone** waste?

A5: The recommended method for the ultimate disposal of **1,1,1-Trichloroacetone** is controlled incineration at a licensed chemical destruction facility.[10] These facilities are

equipped with flue gas scrubbers to manage hazardous decomposition products.^{[10][12]} All disposal must conform to local, state, and federal environmental and public health regulations.^{[1][3]}

Troubleshooting Guide

Problem: I have accidentally mixed **1,1,1-Trichloroacetone** waste with non-halogenated solvent waste.

- Solution: Do not add any more waste to the container. Cap it securely. Label the container clearly, listing all known constituents and their estimated percentages. For example: "Mixed Halogenated and Non-Halogenated Waste" and list the contents (e.g., "**1,1,1-Trichloroacetone** ~20%, Acetone ~80%"). Contact your institution's EH&S department for guidance and to arrange for a special pickup. Mixing waste streams can complicate the disposal process and increase costs.^[9]

Problem: A small spill of **1,1,1-Trichloroacetone** has occurred in the fume hood.

- Solution:
 - Ensure the fume hood sash is in the appropriate position and the ventilation is running.
 - Remove all sources of ignition from the area.^[10]
 - Wearing your standard PPE (lab coat, goggles, gloves), contain and absorb the spill with an inert material like sand, diatomite, or a chemical absorbent pad.^[4]
 - Using spark-proof tools, carefully collect the absorbed material and place it into a sealed bag or container.^[10]
 - Label the container as "Spill Debris containing **1,1,1-Trichloroacetone**" and dispose of it as hazardous waste through your EH&S department.^[9]

Problem: The identity of a chlorinated solvent waste container is unknown.

- Solution: Do not attempt to guess the contents. Treat the container as hazardous waste of unknown identity. Label it clearly as "Caution: Unknown Halogenated Organic Waste." Do not mix it with any other waste stream. Contact your EH&S department immediately. They can

provide guidance on proper handling and may need to perform an analysis before arranging for disposal.

Data Presentation

Table 1: Properties of **1,1,1-Trichloroacetone**

Property	Value	Reference
Chemical Formula	C ₃ H ₃ Cl ₃ O	[1][2]
Molecular Weight	161.41 g/mol	[3]
Appearance	Colorless to light yellow liquid	[2]
Odor	Sweet, sharp, pungent	[1][13]
Boiling Point	134 °C (273 °F)	[2]
Flash Point	64 °C	
Density	~1.4 g/cm ³	[2]
Solubility in Water	Soluble / Slightly soluble	[1][2]

Experimental Protocols

Protocol: Standard Procedure for Collection and Disposal of Halogenated Waste

1. Objective: To safely collect and manage liquid waste containing **1,1,1-Trichloroacetone** and other halogenated organic compounds for proper disposal.

2. Materials:

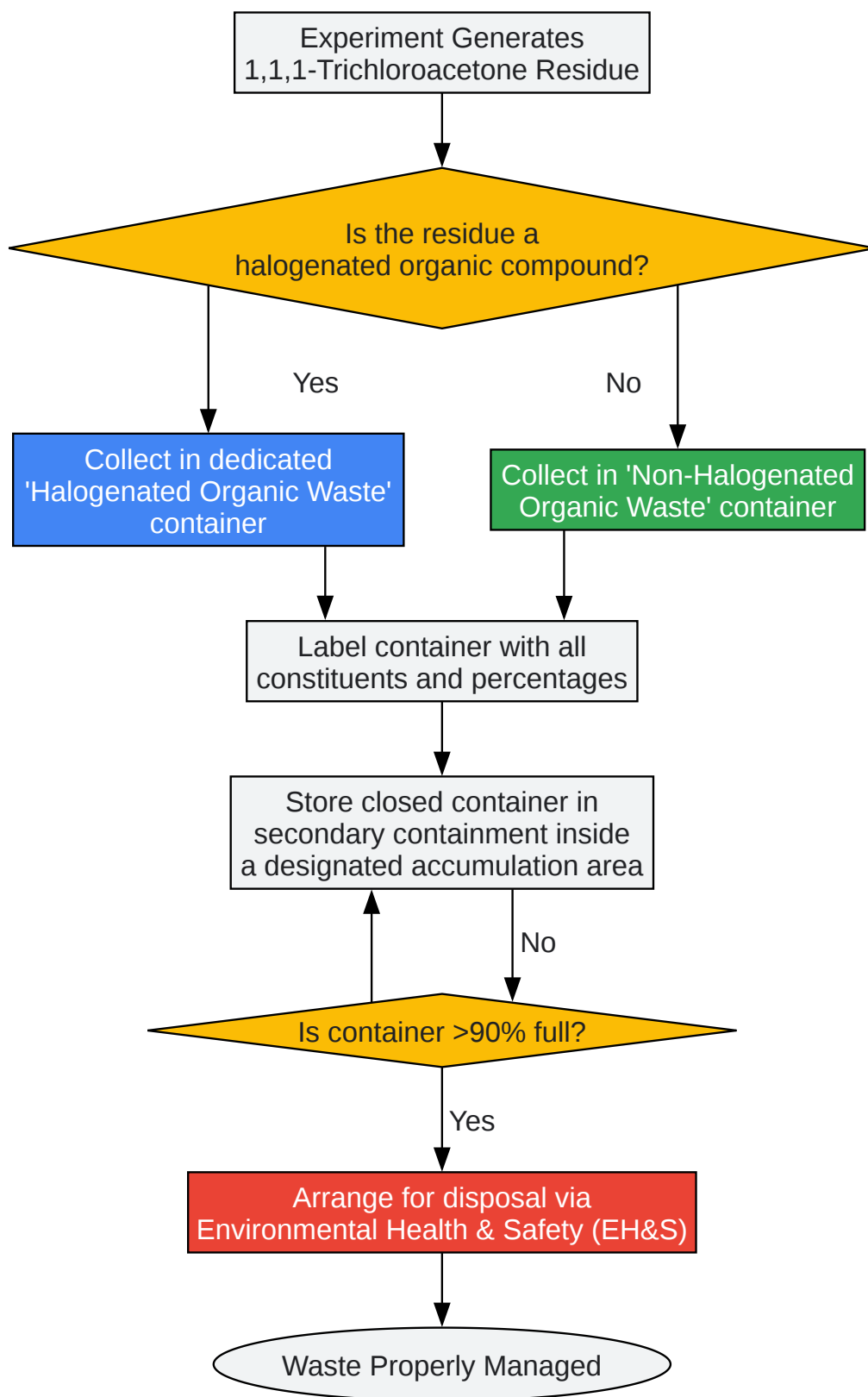
- Designated "Halogenated Organic Waste" container (e.g., 4L polyethylene bottle).[9]
- Hazardous waste tag.
- Secondary containment bin.[7]
- Funnel appropriate for the waste container.

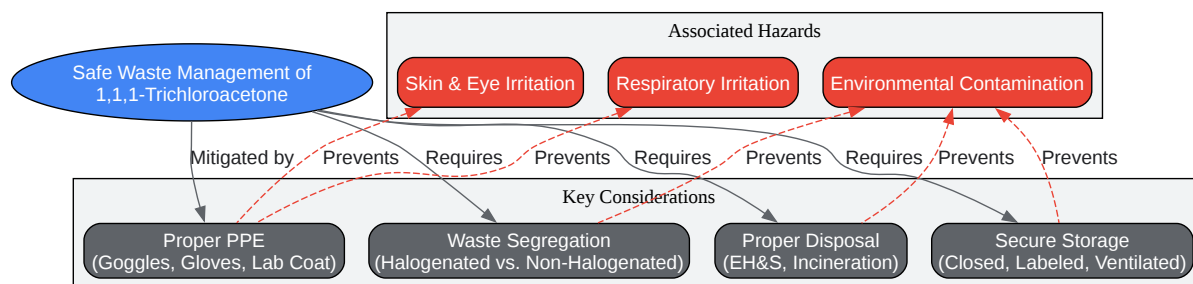
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves.

3. Procedure:

- Preparation: Before starting any experiment that will generate waste, designate a satellite accumulation area, typically inside a chemical fume hood. Place a labeled, empty halogenated waste container inside a secondary containment bin in this area.
- Labeling: Affix a hazardous waste tag to the container. Fill out all required generator information. As waste is added, list the chemical name and approximate concentration of each constituent.^[9]
- Waste Addition:
 - Perform all waste transfers inside a chemical fume hood.
 - Use a funnel to carefully pour the **1,1,1-Trichloroacetone** residues from your experimental apparatus into the waste container. Avoid splashing.
 - Do not fill the container beyond 90% capacity to allow for vapor expansion.
- Closure: After adding waste, remove the funnel and securely close the container with its cap. The container must remain closed at all times except when waste is being added.^[9]
- Storage: Keep the closed container in its secondary containment within the designated satellite accumulation area.
- Disposal Request: When the container is full (no more than 90%), or if the experiment is complete, submit a chemical waste collection request to your institution's EH&S department according to their specific procedures.^[9]

Visualizations





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- To cite this document: BenchChem. [Technical Support Center: 1,1,1-Trichloroacetone Waste Management]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165163#disposal-and-waste-management-of-1-1-1-trichloroacetone-residues]

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